

Clinical & Pharmacological Profile Comparison

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Compound Focus: Ethacrynic Acid

CAS No.: 58-54-8

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Parameter	Ethacrynic Acid	Furosemide	Bumetanide	Torsemide
Sulfonamide-free	Yes [1]	No [1]	No [2]	No [2]
Primary Indication	Edema when a potent agent is required; preferred in sulfa-allergy [3] [4]	Edema, Hypertension [5]	Edema [5]	Edema [2]
Bioavailability	Not fully specified; rapid absorption [3]	10-100% (high variability) [2]	High (80-100%) [2]	High (80-100%) [2]
Half-life (hours)	~1 [5] [6]	~1.5 [5] [6]	~3.4 [5]	3-4 [2]
Key Efficacy Finding	Superior urine output & more negative fluid balance vs. furosemide in pediatric cardiac surgery (POD 0) [7]	Standard diuretic efficacy [7]	40x more potent than furosemide in NKCC2 binding affinity [2]	Combined diuretic & anti-aldosterone effects [2]

Parameter	Ethacrynic Acid	Furosemide	Bumetanide	Torseamide
Ototoxicity Risk	Substantial ; can be irreversible, especially with IV use and renal impairment [2] [3] [4]	Moderate [2]	Lower risk compared to others [2]	Not specifically highlighted
Metabolic & Novel AE Signals from FAERS (2025)	Not a focus of recent analysis	Vitamin B1 deficiency, Wernicke's encephalopathy, GI mucosal pigmentation [2]	Increased blood ketones, metabolic encephalopathy, immune hypersensitivity [2]	Prolonged prothrombin time, bleeding events, pemphigoid [2]
Dosing Consideration	Steep dose-response curve; requires careful titration [1]	Standard dosing [5]	High potency; used to overcome furosemide resistance [2]	Stable diuretic effect due to long half-life [2]

Detailed Experimental Data & Protocols

Supporting the comparative data above are key clinical and pharmacovigilance studies with detailed methodologies.

Randomized Controlled Trial: Ethacrynic Acid vs. Furosemide in Pediatric Cardiac Surgery

A 2015 prospective, randomized, double-blinded study directly compared continuous infusions of **ethacrynic acid** and furosemide [7].

- **Objective:** To compare the effects on urine output (UO), fluid balance, and renal, cardiac, and metabolic function in infants after congenital heart disease surgery [7].

- **Population:** 74 infants randomized to receive Furosemide (F, n=38) or **Ethacrynic Acid** (EA, n=36) [7].
- **Intervention:** Continuous IV infusion starting at 0.2 mg/kg/h, titratable up to 0.8 mg/kg/h [7].
- **Primary Outcome:** Mean daily UO on postoperative day 0 (POD0).
- **Key Results:**
 - **Urine Output:** UO was significantly higher in the EA group on POD0 (6.9 vs. 4.6 mL/kg/h; p=0.002) [7].
 - **Fluid Balance:** The EA group achieved a significantly more negative fluid balance on POD0 (-43 vs. -17 mL/kg; p=0.01) [7].
 - **Dosing:** The mean administered dose of EA was lower than Furosemide (0.22 vs. 0.33 mg/kg/h; p<0.0001) [7].
 - **Clinical Outcomes:** The EA group had a higher mean cardiac index and shorter length of PCICU stay [7].
 - **Safety:** Metabolic alkalosis occurred in both groups but was more pronounced in the EA group [7].

Pharmacovigilance Study: Novel Adverse Event Signals

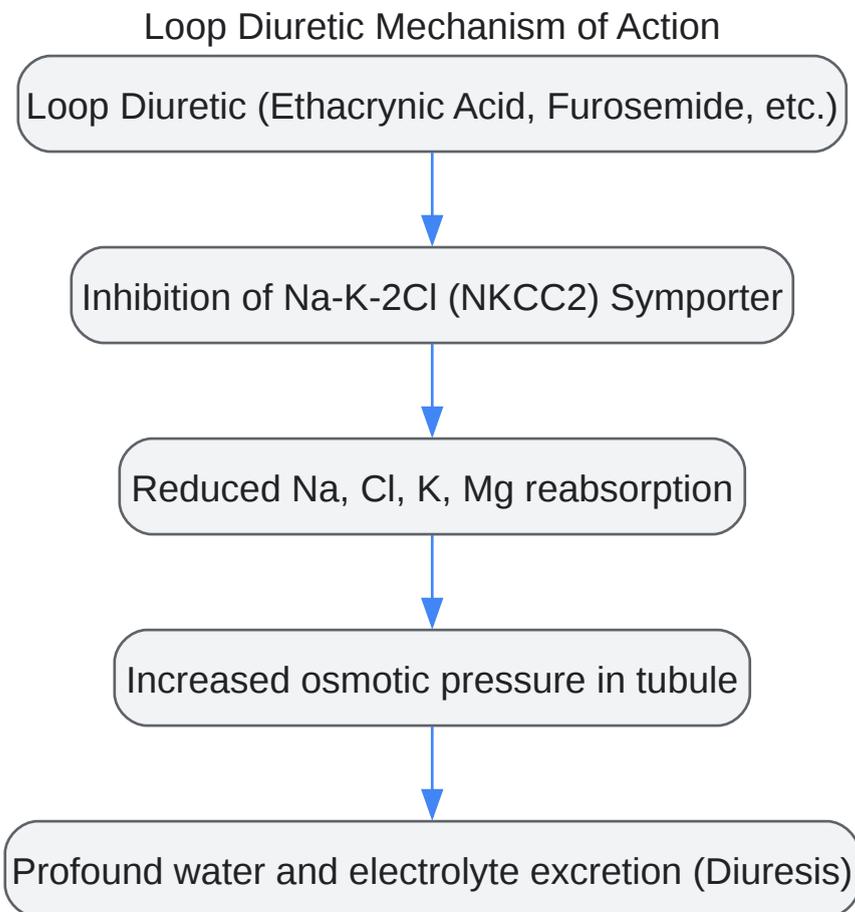
A 2025 disproportionality analysis of the FDA Adverse Event Reporting System (FAERS) database identified novel safety signals, though it focused on furosemide, bumetanide, and torsemide, highlighting the need for continued, targeted pharmacovigilance for **ethacrynic acid** [2].

- **Data Source:** FAERS reports from Q1 2004 to Q3 2023 [2].
- **Methodology:** Disproportionality analysis using multiple algorithms to detect significant drug-event associations beyond known side effects [2].
- **Key Findings:** The study identified novel, drug-specific safety signals, underscoring that loop diuretics have distinct adverse reaction profiles beyond their class effects [2].

Mechanisms of Action and Toxicity

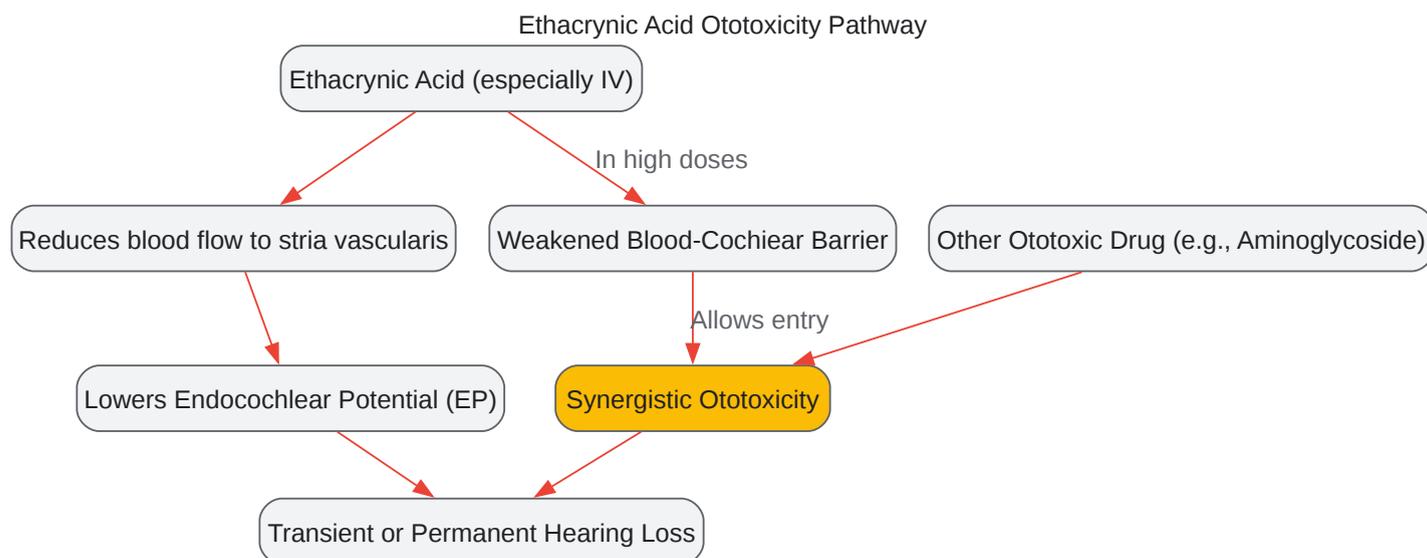
All loop diuretics share a primary mechanism but differ in their potential for off-target effects, particularly ototoxicity.

Primary Mechanism: NKCC2 Inhibition



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Ethacrynic Acid's Ototoxicity Mechanism



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Key Considerations for Clinical Development

- **Unique Clinical Niche:** **Ethacrynic acid**'s primary value is for patients with severe sulfonamide allergies requiring potent loop diuretic therapy [4].
- **Risk Management:** The steep dose-response curve and significant ototoxicity risk necessitate careful patient selection and vigilant monitoring, especially with intravenous administration and concurrent use of other nephrotoxic or ototoxic drugs [3] [4].
- **Research Gaps:** While recent pharmacovigilance has uncovered novel signals for other loop diuretics [2], similar large-scale, real-world safety studies focused specifically on **ethacrynic acid** are less common, representing a potential area for further research.

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References

1. Etacrynic acid - Wikipedia [en.wikipedia.org]
2. A disproportionality analysis of adverse events associated ... [pmc.ncbi.nlm.nih.gov]
3. Ethacrynic Acid: Package Insert / Prescribing Information [drugs.com]
4. Ethacrynic Acid - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
5. - Drugs.com Ethacrynic acid Alternatives Compared [drugs.com]
6. Ethacrynic Acid vs Furosemide Comparison [drugs.com]
7. Furosemide versus ethacrynic in pediatric patients undergoing... acid [ccforum.biomedcentral.com]

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